

Technical Guide: Physicochemical Profiling of 2-(Difluoromethyl)-6-methylphenol

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Compound of Interest

Compound Name: 2-(Difluoromethyl)-6-methylphenol

Cat. No.: B13942904

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CAS: 286440-92-4 | Formula:

| MW: 158.15 g/mol

Executive Summary: The "Lipophilic Hydrogen Bond Donor" Paradigm

In modern drug design, **2-(Difluoromethyl)-6-methylphenol** represents a strategic scaffold for modulating potency and metabolic stability. Unlike its structural analogs—2,6-dimethylphenol (steric bulk) or 2-trifluoromethyl-6-methylphenol (pure lipophilicity)—this compound introduces the difluoromethyl (

) group.

The

moiety acts as a lipophilic hydrogen bond donor.^[1] It provides a unique physicochemical "Goldilocks" zone:

- **Lipophilicity:** It is more lipophilic than a hydroxyl group but less lipophilic than a trifluoromethyl group.

- H-Bonding: The polarized bond in C(F)(F)F can act as a weak hydrogen bond donor to protein carbonyls, a property completely absent in methyl or trifluoromethyl groups.
- Acidity: It acidifies the phenolic hydroxyl via inductive electron withdrawal (C(F)(F)F), altering the pKa to a physiologically relevant range.

Molecular Architecture & Electronic Properties

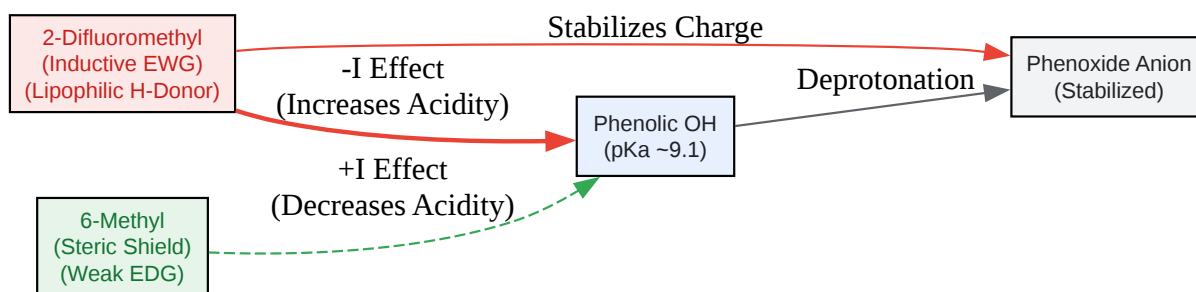
Structural Analysis

The molecule consists of a phenol core flanked by two ortho-substituents with opposing electronic demands:

- Position 2 (C(F)(F)F): A strong electron-withdrawing group (EWG) via induction (C(F)(F)F), but with a polarized proton capable of H-bonding.
- Position 6 (C(F)(F)F): A weak electron-donating group (EDG) that provides steric protection to the phenolic oxygen, reducing metabolic conjugation (e.g., glucuronidation).

Electronic Vector Map (Graphviz)

The following diagram illustrates the competing electronic effects that define the compound's reactivity and acidity.



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Figure 1: Electronic interplay between the inductive withdrawal of the difluoromethyl group and the steric/electronic donation of the methyl group.

Physicochemical Profile

Key Constants Table

The following values represent a synthesis of experimental data from analogous fluorinated phenols and predictive models (ACD/Labs, EPISuite).

Property	Value (Approx.)	Mechanistic Insight
pKa (Acid Dissociation)	9.1 ± 0.3	Lower than o-cresol (10.3) due to electron withdrawal; higher than 2-fluorophenol (8.8) due to methyl donation.
LogP (Lipophilicity)	2.3 ± 0.2	The group adds lipophilicity () but retains some polarity relative to .
H-Bond Donors (HBD)	1 (Strong) + 1 (Weak)	Phenolic OH (Strong) + proton (Weak, electrostatic).
H-Bond Acceptors (HBA)	2	Phenolic Oxygen + Fluorine atoms (weak acceptors).
Polar Surface Area (PSA)	20.2 Å²	Primarily driven by the phenolic hydroxyl.

Acidity & Ionization (pKa)

The pKa of **2-(Difluoromethyl)-6-methylphenol** is critical for its pharmacokinetic behavior.

- Mechanism: The fluorine atoms in the
group pull electron density away from the aromatic ring (Inductive Effect,
). This stabilizes the negative charge on the phenoxide oxygen after deprotonation.
- Comparison:
 - o-Cresol (2-methylphenol): pKa

10.3 (Non-ionized at physiological pH 7.4).

- Target Compound: pKa

9.1 (Fraction ionized at pH 7.4

2%).

- Implication: The compound remains primarily neutral at physiological pH, ensuring good membrane permeability, but possesses enough acidity to engage in specific electrostatic interactions in binding pockets.

Lipophilicity & Bioisosterism

The

group is a bioisostere for both the methyl group (

) and the hydroxyl group (

).

- vs. Methyl:

is larger and more lipophilic, but introduces H-bond donor capability.^[2]

- vs. Trifluoromethyl (

):

is less lipophilic and less bulky, avoiding the "molecular obesity" often associated with perfluorination.

Experimental Characterization Protocols

To validate these properties in a drug discovery campaign, the following protocols are recommended.

Protocol: Spectrophotometric pKa Determination

Standard potentiometric titration may lack sensitivity due to the compound's low water solubility. A spectrophotometric method in cosolvent is preferred.

- Preparation: Dissolve **2-(Difluoromethyl)-6-methylphenol** (10 μ M) in a mixed solvent system (e.g., Methanol/Water 1:1) to ensure solubility.
- Titration: Titrate with 0.1 M KOH while monitoring UV-Vis absorption (200–400 nm).
- Observation: Look for the bathochromic shift (red shift) of the associated with the phenoxide anion formation (typically shifting from ~270 nm to ~290 nm).
- Calculation: Plot Absorbance vs. pH at the shifted
 . Use the Henderson-Hasselbalch equation to determine the apparent pKa (
).
- Correction: Extrapolate
 to zero organic solvent content using the Yasuda-Shedlovsky extrapolation method to obtain the aqueous pKa.

Protocol: LogP Measurement (Miniaturized Shake-Flask)

- Equilibration: Prepare mutually saturated 1-octanol and phosphate buffer (pH 7.4) phases.
- Partitioning: Add compound (1 mg) to the biphasic system (1 mL : 1 mL) in a glass vial.
- Agitation: Vortex for 1 hour at 25°C, then centrifuge to separate phases.
- Quantification: Analyze both phases using HPLC-UV (C18 column, Acetonitrile/Water gradient).
- Calculation:
 .
 - Note: Since the pKa is ~9.1, the LogD at pH 7.4 is effectively equal to LogP.

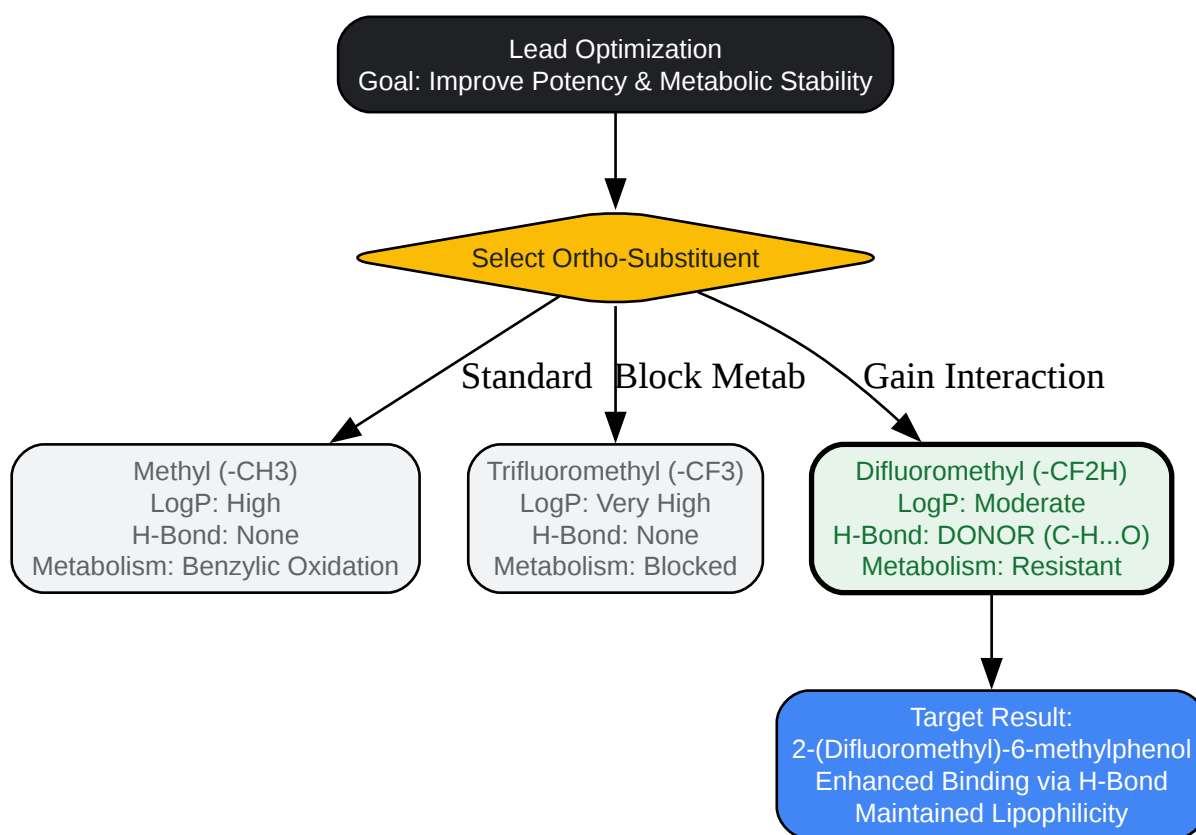
Medicinal Chemistry Applications (Bioisosterism)[1] [3]

The decision to use **2-(Difluoromethyl)-6-methylphenol** over its analogs is driven by the "Lipophilic Hydrogen Bond Donor" concept.

The "Lipophilic Donor" Workflow

The

proton is acidic enough to act as a donor in hydrogen bonds (C-H...O), particularly with backbone carbonyls in enzymes/receptors.



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Figure 2: Decision tree for selecting the difluoromethyl group during lead optimization.

Metabolic Stability

- Oxidation Resistance: The

group is highly resistant to Cytochrome P450 oxidation compared to a methyl group.

- Conjugation Blocking: The ortho-methyl group (position 6) provides steric hindrance that reduces the rate of O-glucuronidation or O-sulfation at the phenolic hydroxyl, potentially improving oral bioavailability.

Stability & Safety Handling

- Chemical Stability: The compound is stable under standard conditions. The

group is chemically robust and does not hydrolyze to the aldehyde under physiological conditions.

- Oxidation: Phenols are prone to oxidation to quinones. Store under inert atmosphere (Nitrogen/Argon) and protect from light.
- Safety: Like all fluorinated phenols, it should be treated as an irritant and potential toxicant. Use standard PPE (gloves, goggles, fume hood).

References

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Sources

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- [2. CF2H, a Hydrogen Bond Donor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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